

Crystallization techniques for 6-Chloro-8-methylquinolin-3-amine salts

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Compound of Interest

Compound Name: 6-Chloro-8-methylquinolin-3-amine

Cat. No.: B13218061

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Application Note: Crystallization Techniques for **6-Chloro-8-methylquinolin-3-amine** Salts

Executive Summary & Chemical Context

This guide details the crystallization and salt formation protocols for **6-Chloro-8-methylquinolin-3-amine** (hereafter referred to as CMQA).^{[1][2][3]} As a substituted quinolin-3-amine, CMQA serves as a critical scaffold in the synthesis of kinase inhibitors and antimalarial agents.^{[1][2]}

Chemical Challenges:

- Lipophilicity:** The 6-chloro and 8-methyl substituents significantly increase the logP compared to the parent quinoline, reducing water solubility and complicating aqueous workups.^{[1][2]}
- Weak Basicity:** The 3-amino group is electronically coupled to the electron-deficient quinoline ring, making it a weak base (pKa ~2–3 for the exocyclic amine, ~4–5 for the ring nitrogen).^[3] Successful salt formation requires strong acids (pKa < 1) to prevent dissociation.^{[1][2][3]}

- Regioselectivity: Protonation typically occurs first at the ring nitrogen (N-1), but di-salts can form with excess strong acid, often leading to hygroscopic solids.[1][3][4]

This document provides field-proven protocols for isolating the Free Base, Hydrochloride (Mono-HCl), and Methanesulfonate (Mesylate) salts.[1][2][3][4]

Pre-Formulation Profiling

Before attempting bulk crystallization, the solubility profile must be established to select the correct solvent systems.[3]

Table 1: Solubility Profile of CMQA (Free Base)

Solvent	Solubility (25°C)	Solubility (Reflux)	Application
Water	Insoluble	Insoluble	Anti-solvent / Wash
Methanol (MeOH)	Moderate	High	Dissolution solvent
Isopropanol (IPA)	Low	Moderate	Crystallization solvent
Ethyl Acetate (EtOAc)	Moderate	High	Extraction / Anti-solvent
Dichloromethane (DCM)	High	High	Extraction only (avoid for cryst.)[1][2][3][4]
Toluene	Moderate	High	Recrystallization (Free Base)

Protocol A: Isolation and Purification of Free Base

Objective: To obtain high-purity CMQA free base from a crude reduction mixture (e.g., Fe/HCl or H₂/Pd reduction of the 3-nitro precursor).[1][2][3]

Rationale: Direct salt formation from crude reaction mixtures often traps impurities.[1][2][3]

Isolating the free base first serves as a "chemical filter." [1][2][3]

Step-by-Step Protocol:

- Workup: Basify the crude reaction mixture to pH > 10 using 20% NaOH. Extract with Ethyl Acetate (EtOAc) (3 x vol).
- Concentration: Dry organic layer over Na₂SO₄, filter, and concentrate in vacuo to a brown solid.
- Dissolution: Transfer crude solid to a reaction vessel. Add Toluene (5 mL per gram of solid).
- Reflux: Heat to reflux (110°C). If undissolved solids remain (inorganic salts), filter hot through a Celite pad.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Crystallization:
 - Cool the filtrate slowly to room temperature (approx. 20°C/hour).
 - Add Heptane dropwise as an anti-solvent until persistent turbidity is observed (Ratio Toluene:Heptane ~ 1:1).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Cool to 0–5°C and hold for 2 hours.
- Isolation: Filter the yellow needles. Wash with cold Heptane.[\[1\]](#)[\[2\]](#)[\[3\]](#) Dry at 45°C under vacuum.

Protocol B: Preparation of the Hydrochloride Salt (Mono-HCl)

Objective: To form the stable, non-hygroscopic Mono-HCl salt for storage or formulation.

Mechanism: We utilize the "Common Ion Effect" in a non-aqueous environment to precipitate the salt.[\[1\]](#)[\[2\]](#)[\[3\]](#) We target the N-1 ring nitrogen protonation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Step-by-Step Protocol:

- Charge: Place 10.0 g of CMQA Free Base (51.9 mmol) into a 250 mL round-bottom flask.
- Dissolve: Add 80 mL of Isopropanol (IPA). Heat to 60°C to ensure complete dissolution.
- Acid Addition:

- Prepare a solution of 5-6 M HCl in IPA (or use commercially available 4M HCl in Dioxane if IPA-HCl is unavailable).[1][2][3]
- Critical Step: Add 1.05 equivalents (approx. 9.5 mL of 5-6 M HCl/IPA) dropwise over 30 minutes while stirring at 60°C.
- Observation: The solution will darken slightly, and a yellow/orange precipitate should begin to form.[3]
- Cooling Ramp:
 - Maintain 60°C for 30 minutes (Ostwald ripening).
 - Cool to 20°C over 2 hours (0.3°C/min).
- Anti-Solvent (Optional): If yield is <80%, add 20 mL of Ethyl Acetate or Acetone to drive precipitation.[1][2][3]
- Filtration: Filter the solids.
 - Wash: Wash the cake with 20 mL of cold IPA/EtOAc (1:1).
- Drying: Dry at 50°C under vacuum for 12 hours.
 - Target: >98% purity, mp >250°C (dec).[1][2][3][4]

Protocol C: Preparation of the Mesylate Salt

Objective: To create a salt with higher water solubility for biological assays.

Rationale: Methanesulfonic acid (MSOH) is a strong acid that forms stable salts with weak bases where HCl might be labile or pose corrosion issues.[1][2][3][4]

Step-by-Step Protocol:

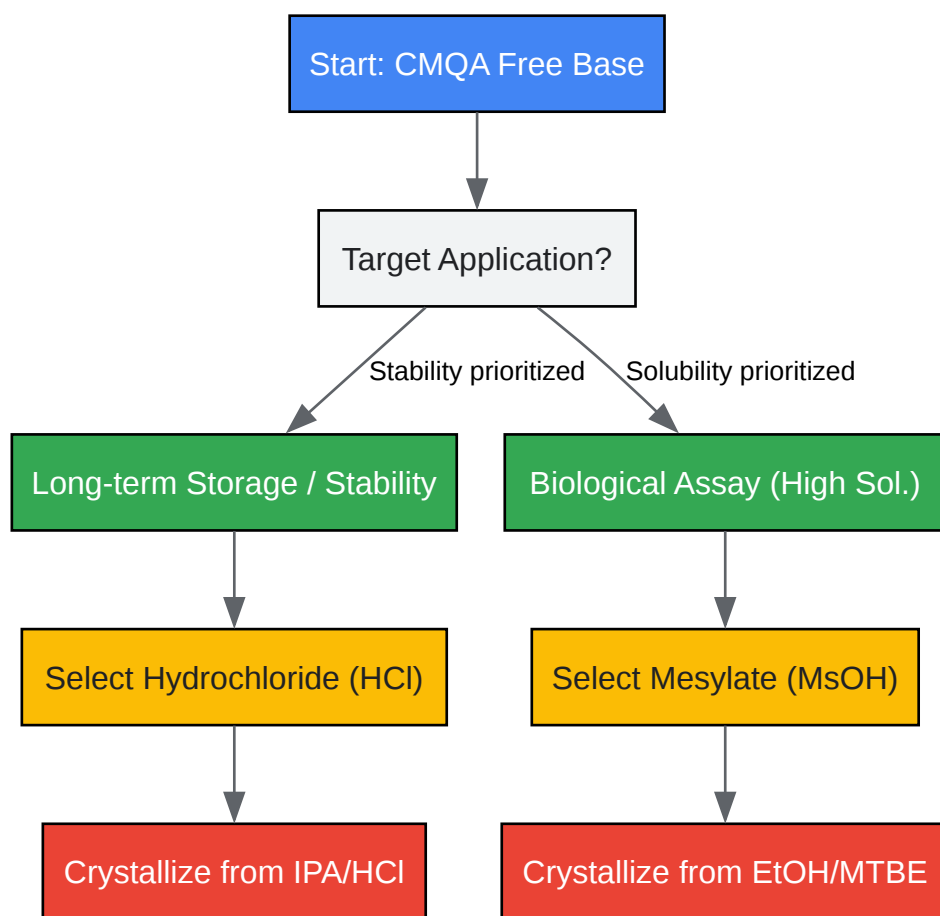
- Dissolution: Dissolve 5.0 g of CMQA Free Base in 40 mL Ethanol (EtOH) at 50°C.
- Acid Addition: Add Methanesulfonic acid (1.0 eq, 1.68 mL) dropwise.

- Note: The reaction is exothermic; control temp < 60°C.[1][2][3][4]
- Crystallization:
 - Allow the mixture to cool naturally to room temperature.
 - If no crystals form, seed with a micro-crystal from a test tube pilot (scratching the glass side).[3]
 - Add MTBE (Methyl tert-butyl ether) dropwise until cloud point.[1][2][3]
- Isolation: Cool to 0°C, filter, and wash with cold EtOH/MTBE (1:4).
- Drying: Highly hygroscopic risk—dry under high vacuum with P2O5 desiccant if possible.[1][2][3][4]

Process Logic & Decision Pathways

The following diagrams illustrate the decision-making process for salt selection and the crystallization workflow.

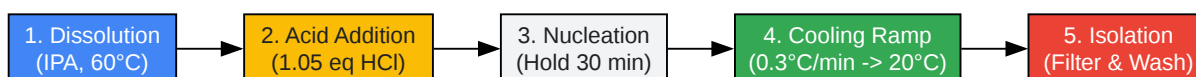
Figure 1: Salt Selection Decision Tree



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Caption: Decision matrix for selecting the counter-ion based on the final application of the CMQA intermediate.

Figure 2: Crystallization Workflow (Mono-HCl)



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Caption: Optimized workflow for the reactive crystallization of CMQA Hydrochloride.

Troubleshooting & Critical Parameters

- Oiling Out: If the product separates as an oil rather than a crystal during acid addition, the temperature is too high or the solvent is too polar.^{[3][4]} Remedy: Re-heat to dissolve the oil, add a seed crystal, and cool very slowly.
- Color Issue: Dark brown color indicates oxidation.^{[1][2][3][4]} Remedy: Perform the crystallization under Nitrogen/Argon atmosphere and consider adding 0.5% w/w sodium metabisulfite to the aqueous workup prior to free base isolation.
- Hygroscopicity: If the salt becomes sticky, you likely have excess acid trapped in the lattice or formed the di-HCl salt.^{[3][4]} Remedy: Slurry the solid in dry acetone for 2 hours and re-filter.

References

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- Polymorphism in Pharmaceuticals: Bernstein, J. Polymorphism in Molecular Crystals; Oxford University Press: Oxford, 2002.^{[1][2][3][4]}

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